

Introduction: Unveiling a Versatile Trifunctional Building Block

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Compound of Interest

Compound Name: *Ethyl 2-chloro-5-formylbenzoate*

Cat. No.: *B15259827*

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Ethyl 2-chloro-5-formylbenzoate is a synthetic organic compound characterized by a trifunctional architecture: an aromatic aldehyde, an ethyl ester, and an aryl chloride. This unique combination of reactive sites makes it a highly valuable, yet sparsely documented, intermediate for the synthesis of complex molecular scaffolds. Its structure is particularly relevant for constructing substituted isobenzofuranones, biaryl compounds, and other heterocyclic systems of interest in medicinal chemistry and materials science.

The strategic placement of an electron-withdrawing aldehyde and ester on a chlorinated benzene ring offers chemists a versatile platform for sequential and orthogonal chemical modifications. This guide aims to consolidate the available information, provide expert-driven predictive analysis where data is unavailable, and outline the synthetic potential of this compound. By grounding our discussion in established chemical principles and data from analogous structures, we provide a reliable technical resource for professionals looking to incorporate **Ethyl 2-chloro-5-formylbenzoate** into their research and development programs.

Section 1: Molecular Structure and Physicochemical Properties

The core structure consists of a benzene ring substituted at positions 1, 2, and 5 with an ethyl carboxylate, a chlorine atom, and a formyl (aldehyde) group, respectively. While extensive experimental data for this specific molecule is not widely published, we can predict its key properties based on its structure and data from closely related analogs, such as Ethyl 4-chlorobenzoate and Methyl 2-formylbenzoate.^{[1][2]}

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Source / Basis
CAS Number	1808157-95-0	Public Record
Molecular Formula	C ₁₀ H ₉ ClO ₃	Calculated
Molecular Weight	212.63 g/mol	Calculated
IUPAC Name	Ethyl 2-chloro-5-formylbenzoate	IUPAC Nomenclature
Appearance	White to off-white solid or oil	Predicted
Boiling Point	~250-280 °C	Predicted based on analogs ^{[1][3]}
Density	~1.2 - 1.3 g/cm ³	Predicted based on analogs ^{[1][3]}
Solubility	Soluble in common organic solvents (DCM, EtOAc, THF, Acetone). Low solubility in water.	Predicted from structure
LogP	~2.5 - 3.5	Predicted based on analogs ^{[1][4]}

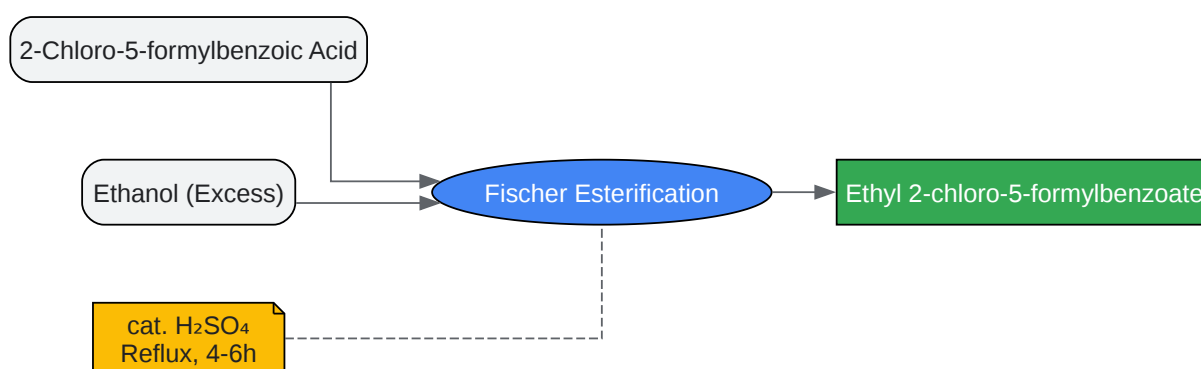
Section 2: Synthesis and Purification

While a specific published procedure for CAS 1808157-95-0 is not readily available, a logical and robust synthetic route involves the esterification of its corresponding carboxylic acid, 2-chloro-5-formylbenzoic acid (CAS 1206625-81-1). This precursor is commercially available

from various chemical suppliers, making this a practical approach for laboratory-scale synthesis.[5][6][7]

Proposed Synthetic Pathway: Fischer Esterification

The most direct method is a Fischer esterification, reacting the carboxylic acid with ethanol in the presence of a strong acid catalyst. This is a classic, reversible reaction where the removal of water drives the equilibrium toward the product.[8]



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Caption: Proposed synthesis via Fischer Esterification.

Experimental Protocol: Laboratory Scale Synthesis

This protocol is a self-validating system designed for high yield and purity.

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-chloro-5-formylbenzoic acid (1.85 g, 10.0 mmol).
 - Add absolute ethanol (75 mL). The large excess of ethanol serves as both reactant and solvent, driving the reaction equilibrium.

- Carefully add concentrated sulfuric acid (0.5 mL) dropwise with stirring. This acts as the catalyst.
- Reaction Execution:
 - Heat the mixture to reflux (approximately 80°C) and maintain for 4-6 hours.
 - Causality: Refluxing provides the necessary activation energy for the reaction. The progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting carboxylic acid spot.
- Workup and Isolation:
 - Cool the reaction mixture to room temperature.
 - Reduce the volume of ethanol to approximately 20 mL using a rotary evaporator.
 - Transfer the residue to a separatory funnel containing 100 mL of ethyl acetate and 100 mL of deionized water. Shake and separate the layers.
 - Wash the organic layer sequentially with:
 - Saturated aqueous sodium bicarbonate (2 x 50 mL) to neutralize the sulfuric acid and remove any unreacted carboxylic acid. Self-Validation: Cessation of effervescence indicates complete acid neutralization.
 - Brine (1 x 50 mL) to remove residual water.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
 - Purify the crude oil or solid by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient (e.g., starting from 95:5 to 80:20).
 - Combine fractions containing the pure product (as determined by TLC) and remove the solvent in vacuo to yield the final product.

Section 3: Spectroscopic Characterization (Predictive Analysis)

No publicly archived spectra exist for this compound. However, a highly accurate prediction of its ^1H NMR, ^{13}C NMR, and IR spectra can be made based on established principles and data from analogs. These predictions are invaluable for confirming the identity and purity of the synthesized material.^[9]

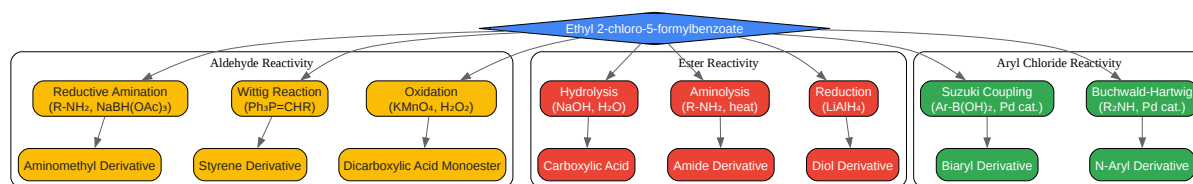
Table 2: Predicted Spectroscopic Data

Spectrum	Feature	Predicted Value	Rationale and Notes
¹ H NMR	Aldehyde-H	~9.9 - 10.1 ppm (s, 1H)	The aldehyde proton is highly deshielded and appears as a singlet.
(400 MHz,	Aromatic-H	~8.2 ppm (d, J ≈ 2 Hz, 1H)	Proton ortho to both aldehyde and chloro group.
CDCl ₃)	Aromatic-H	~7.9 ppm (dd, J ≈ 8, 2 Hz, 1H)	Proton ortho to ester, meta to chloro.
Aromatic-H	~7.6 ppm (d, J ≈ 8 Hz, 1H)	Proton ortho to chloro, meta to ester.	
Ethyl-CH ₂	~4.4 ppm (q, J ≈ 7 Hz, 2H)	Methylene protons adjacent to the ester oxygen.	
Ethyl-CH ₃	~1.4 ppm (t, J ≈ 7 Hz, 3H)	Terminal methyl protons.	
¹³ C NMR	Aldehyde C=O	~189 - 192 ppm	Typical chemical shift for an aromatic aldehyde carbonyl.
(100 MHz,	Ester C=O	~164 - 166 ppm	Typical chemical shift for an aromatic ester carbonyl.
CDCl ₃)	Aromatic C-Cl	~138 - 140 ppm	Quaternary carbon attached to chlorine.
Aromatic C-COOEt	~133 - 135 ppm	Quaternary carbon attached to the ester.	
Aromatic C-H	~128 - 134 ppm	Aromatic methine carbons.	

Aromatic C-CHO	~136 - 138 ppm	Quaternary carbon attached to the aldehyde.	
Ethyl-CH ₂	~62 ppm	Methylene carbon adjacent to oxygen.	
Ethyl-CH ₃	~14 ppm	Terminal methyl carbon.	
IR	C=O Stretch (Aldehyde)	~1700 - 1715 cm ⁻¹ (strong)	Conjugation with the aromatic ring slightly lowers the frequency.
(KBr or Film)	C=O Stretch (Ester)	~1720 - 1735 cm ⁻¹ (strong)	Distinct, strong absorption for the ester carbonyl.
C-H Stretch (Aromatic)	>3000 cm ⁻¹ (medium)	Characteristic of sp ² C-H bonds.[10]	
C-H Stretch (Aliphatic)	<3000 cm ⁻¹ (medium)	Characteristic of sp ³ C-H bonds from the ethyl group.	
C-O Stretch (Ester)	~1250 - 1300 cm ⁻¹ (strong)	Strong, characteristic ester C-O stretch.	
C-Cl Stretch	~700 - 800 cm ⁻¹ (medium)	Found in the fingerprint region.	

Section 4: Chemical Reactivity and Synthetic Utility

The utility of **Ethyl 2-chloro-5-formylbenzoate** lies in the distinct reactivity of its three functional groups, which can be addressed selectively under different reaction conditions.



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Caption: Key synthetic transformations of the title compound.

- The Aldehyde Group (-CHO): As an aromatic aldehyde, it is a versatile handle for nucleophilic additions and C-C bond formations. While resonance with the aromatic ring makes it slightly less reactive than aliphatic aldehydes, it readily undergoes a wide range of transformations.^{[11][12]}
 - Reductive Amination: Reaction with primary or secondary amines in the presence of a mild reducing agent (e.g., sodium triacetoxyborohydride) provides access to substituted benzylamines.
 - Wittig Reaction: Forms alkenes upon reaction with phosphorus ylides, enabling chain extension.
 - Oxidation: Can be selectively oxidized to a carboxylic acid using agents like potassium permanganate or hydrogen peroxide, yielding a dicarboxylic acid monoester.
- The Ethyl Ester Group (-COOEt): This group is stable under many conditions used to modify the aldehyde, but it can be readily transformed when desired.
 - Hydrolysis (Saponification): Treatment with aqueous base (e.g., NaOH, KOH) followed by acidification hydrolyzes the ester to the corresponding carboxylic acid.^{[13][14]}

- Aminolysis: Direct reaction with amines at elevated temperatures can form the corresponding amide.[13]
- Reduction: Strong reducing agents like lithium aluminum hydride (LiAlH_4) will reduce both the ester and the aldehyde to hydroxyl groups, yielding a diol.
- The Aryl Chloride (-Cl): The C-Cl bond is the most robust group but is an excellent site for modern cross-coupling reactions, which are fundamental to drug discovery.
 - Suzuki-Miyaura Coupling: Palladium-catalyzed reaction with boronic acids or esters is a powerful method for creating biaryl structures. While aryl chlorides are more challenging to activate than bromides or iodides, modern catalyst systems are highly effective.[15][16][17]
 - Buchwald-Hartwig Amination: Palladium-catalyzed coupling with amines provides a direct route to N-aryl compounds.
 - Sonogashira Coupling: Palladium-catalyzed reaction with terminal alkynes to form aryl-alkyne structures.

Section 5: Handling, Storage, and Safety

A specific Safety Data Sheet (SDS) for **Ethyl 2-chloro-5-formylbenzoate** is not publicly available. The following guidance is based on the hazard profiles of structurally similar compounds like Ethyl 4-chlorobenzoate and Methyl 2-formylbenzoate.[4][18] A substance-specific risk assessment must be performed before use.

Table 3: Summary of Potential Hazards and Precautions

Category	Guidance
GHS Hazards	Warning. Likely to be classified as: Harmful if swallowed (Acute Toxicity, Oral), Causes skin irritation, and Causes serious eye irritation. May cause respiratory irritation.[2][4]
Personal Protective	Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
Equipment (PPE)	Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.	
Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.	
First Aid	If Inhaled: Move person to fresh air.
In Case of Skin Contact: Wash off immediately with plenty of soap and water.	
In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	
If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical advice.	
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and strong bases.
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

Ethyl 2-chloro-5-formylbenzoate emerges as a potent and versatile chemical intermediate. Despite the current scarcity of published data, its molecular architecture allows for reliable prediction of its properties and reactivity. The three distinct functional groups offer a playbook for complex, multi-step syntheses, enabling access to a wide array of novel structures. This guide provides the foundational knowledge and practical protocols necessary for researchers to confidently and effectively utilize this building block in their synthetic endeavors.

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